

Navigating the Ambiguous Landscape of Sodium Pangamate Interactions: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sodium pangamate*

Cat. No.: *B10753156*

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A critical examination of the available scientific literature reveals a significant and overriding challenge in detailing the interactions of **sodium pangamate** with other compounds: "**sodium pangamate**," often marketed as "Vitamin B15," is not a scientifically defined chemical entity. The United States Food and Drug Administration (FDA) has stated that there is no established identity for a substance called pangamic acid or "vitamin B-15" and considers such products unsafe for food and drug use.^[1] Products sold under this name have been found to contain a variety of substances, including calcium gluconate, dimethylglycine, and diisopropylammonium dichloroacetate, or sometimes no pangamic acid at all.^{[2][3][4]} This lack of a consistent chemical identity makes it impossible to provide definitive, quantitative data on its interactions, as the effects would vary depending on the actual composition of the product in question.

Therefore, this guide provides a summary of potential interactions based on components that have been associated with products labeled as "pangamic acid." This information should be interpreted with extreme caution by researchers, scientists, and drug development professionals. The absence of robust, peer-reviewed experimental data and clearly defined experimental protocols for a standardized "**sodium pangamate**" compound means that the following information is largely based on general pharmacological principles and limited case reports.

Potential Interactions with Components Found in "Pangamic Acid" Formulations

Given that some formulations of pangamic acid contain calcium, potential interactions with cardiovascular medications have been noted.[\[5\]](#) It is crucial to recognize that these are not interactions with a specific "**sodium pangamate**" molecule but rather with the calcium salts sometimes included in the product.

Interacting Compound Class	Potential Effect	Mechanism of Interaction (Hypothesized)
Digoxin (Lanoxin)	Increased effects and side effects of digoxin. [5]	Calcium can affect the heart, and its co-administration with digoxin may potentiate the drug's cardiac effects. [5]
Calcium Channel Blockers	Decreased effectiveness of these antihypertensive medications. [5]	Formulations containing calcium might interfere with the mechanism of action of calcium channel blockers, which work by regulating calcium influx into cells. [5]
Thiazide Diuretics	Increased risk of hypercalcemia (excessive calcium in the blood). [5]	Some "water pills" increase calcium retention in the body. Concomitant use with calcium-containing products could lead to dangerously high calcium levels, potentially causing kidney problems. [5]

The Absence of Standardized Experimental Data

A comprehensive search of the scientific literature did not yield specific, reproducible experimental protocols or quantitative data from controlled studies on the interaction of a defined **sodium pangamate** compound with other substances. The primary reasons for this are:

- Lack of a Chemical Standard: Without a universally recognized chemical structure and purity standard for **sodium pangamate**, meaningful and reproducible research is not feasible.[\[1\]\[3\]](#)

- Safety Concerns and Regulatory Status: Pangamic acid was outlawed in the 1970s due to unproven claims and safety concerns, including positive results in mutagenicity tests for some compounds found in these preparations.[2][3] This has limited legitimate research into its properties.
- Focus on Individual Components: Research has occasionally focused on the individual components found in "pangamic acid" products, such as dimethylglycine, but not on a specific, consistent "**sodium pangamate**" entity.[2][4]

Due to this lack of foundational research, it is not possible to provide detailed methodologies for key experiments or to create diagrams of specific signaling pathways involving **sodium pangamate**.

Conceptual Framework: Drug Metabolism and Potential Interactions

While specific data for **sodium pangamate** is absent, it is useful for researchers to consider the general principles of how xenobiotics (foreign substances) can interact with metabolic pathways. The diagram below illustrates a generalized workflow for assessing potential drug-drug interactions, a process that would be necessary if a standardized form of **sodium pangamate** were ever to be developed and studied.

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- To cite this document: BenchChem. [Navigating the Ambiguous Landscape of Sodium Pangamate Interactions: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10753156#sodium-pangamate-interaction-with-other-compounds]

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